

Solubility of Decanoyl-L-carnitine chloride in common biological buffers

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Compound of Interest

Compound Name: Decanoyl-L-carnitine chloride

Cat. No.: B15553726

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Technical Support Center: Decanoyl-L-carnitine chloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility of **Decanoyl-L-carnitine chloride** in common biological buffers. It includes frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **Decanoyl-L-carnitine chloride**?

Decanoyl-L-carnitine chloride is known to be soluble in water up to 100 mM.^{[1][2]} It also exhibits good solubility in polar organic solvents such as dimethylformamide (DMF) at 20 mg/mL, dimethyl sulfoxide (DMSO) at 10-14 mg/mL, and ethanol at 20 mg/mL.^{[3][4][5]} Due to its solubility in water, it is expected to be soluble in common biological buffers, although the exact solubility limit may vary depending on the buffer composition and pH.

Q2: Are there any known issues when dissolving **Decanoyl-L-carnitine chloride**?

As a long-chain acylcarnitine, **Decanoyl-L-carnitine chloride** has amphipathic properties, meaning it has both hydrophilic (the carnitine head group) and hydrophobic (the decanoyl tail) regions. This can sometimes lead to the formation of micelles in aqueous solutions, especially

at higher concentrations. It is also important to note that long-chain acylcarnitines can have limited water solubility compared to their short-chain counterparts.[6] In some cases, heating and/or sonication may be required to aid dissolution.

Q3: What is the role of **Decanoyl-L-carnitine chloride** in biological systems?

Decanoyl-L-carnitine chloride is an intermediate in lipid metabolism.[7] It plays a crucial role in the transport of long-chain fatty acids, such as decanoic acid, from the cytoplasm into the mitochondrial matrix, where they undergo β -oxidation for energy production.[8] This process is facilitated by the carnitine shuttle system.

Solubility Data

While specific solubility data in common biological buffers is not readily available in the literature, the following table summarizes the known solubility of **Decanoyl-L-carnitine chloride** in water and organic solvents.

Solvent	Reported Solubility	Molar Concentration (approx.)
Water	100 mM	100 mM
Dimethylformamide (DMF)	20 mg/mL	56.8 mM
Dimethyl sulfoxide (DMSO)	10-14 mg/mL	28.4 - 39.8 mM
Ethanol	20 mg/mL	56.8 mM

Molecular Weight of **Decanoyl-L-carnitine chloride**: 351.91 g/mol [1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound does not fully dissolve	- Concentration exceeds solubility limit in the chosen buffer.- Buffer pH affects solubility.- Insufficient mixing.	- Prepare a lower concentration stock solution.- Test solubility in a small range of pH values around your experimental pH.- Vortex or sonicate the solution. Gentle heating may also be effective.
Solution is cloudy or forms a precipitate over time	- Compound is precipitating out of solution.- Formation of micelles.	- Ensure the stock solution is stored at the recommended temperature (typically -20°C).- Before use, allow the solution to come to room temperature and vortex to ensure homogeneity.- Consider preparing fresh solutions for each experiment.
Inconsistent experimental results	- Inaccurate concentration of the stock solution due to incomplete dissolution.- Degradation of the compound.	- Visually inspect the solution for any undissolved particles before use.- Prepare fresh stock solutions regularly and store them properly.

Experimental Protocols

Protocol for Determining the Solubility of Decanoyl-L-carnitine chloride in a Biological Buffer

This protocol outlines a general method to determine the solubility of **Decanoyl-L-carnitine chloride** in a buffer of your choice (e.g., PBS, TRIS, HEPES).

Materials:

- **Decanoyl-L-carnitine chloride** powder

- Biological buffer of choice (e.g., PBS, pH 7.4)
- Microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Thermomixer or water bath
- Calibrated pH meter
- Analytical balance
- Spectrophotometer or HPLC system for quantification

Procedure:

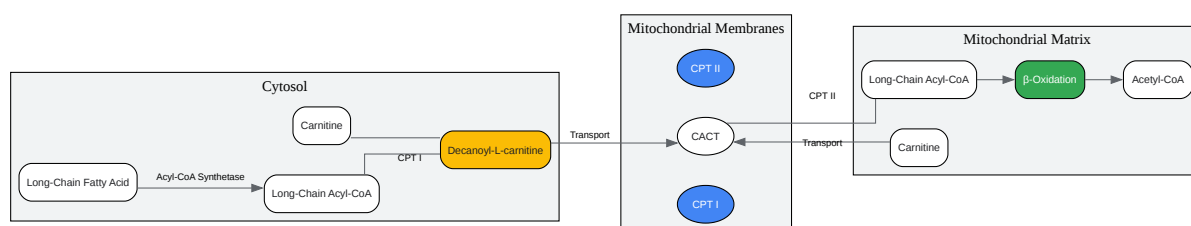
- Prepare a series of concentrations: Accurately weigh **Decanoyl-L-carnitine chloride** and prepare a saturated solution by adding an excess amount of the compound to a known volume of the buffer in a microcentrifuge tube. Additionally, prepare a dilution series of known concentrations to create a standard curve for quantification.
- Equilibration: Tightly cap the tube containing the saturated solution and incubate it at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (e.g., 24 hours) to allow it to reach equilibrium. Mix the solution periodically using a vortex mixer or a thermomixer.
- Phase Separation: After incubation, centrifuge the saturated solution at high speed (e.g., 14,000 rpm) for 10-15 minutes to pellet the undissolved solid.
- Sample Collection: Carefully collect the supernatant without disturbing the pellet.
- Quantification: Measure the concentration of the dissolved **Decanoyl-L-carnitine chloride** in the supernatant using a suitable analytical method. A common method is UV-Vis spectrophotometry if the compound has a chromophore, or more accurately by High-Performance Liquid Chromatography (HPLC).

- Data Analysis: The concentration of the supernatant represents the solubility of **Decanoyl-L-carnitine chloride** in the specific buffer at the tested temperature.

Visualizations

Carnitine Shuttle Signaling Pathway

The following diagram illustrates the role of the carnitine shuttle in transporting long-chain fatty acids into the mitochondria for β -oxidation. Decanoyl-L-carnitine is an intermediate in this pathway.

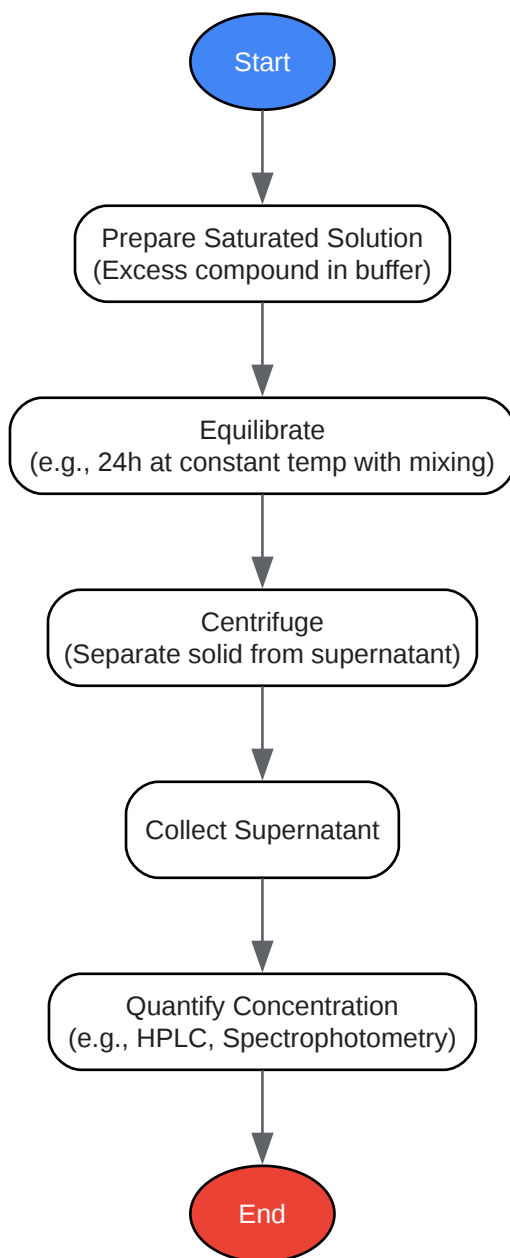


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Caption: The Carnitine Shuttle Pathway for Fatty Acid Oxidation.

Experimental Workflow for Solubility Determination

The diagram below outlines the key steps in the experimental protocol for determining the solubility of **Decanoyl-L-carnitine chloride**.



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Caption: Experimental Workflow for Solubility Determination.

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